

Benchmarking Synthetic Efficiency: A Comparative Guide to the Synthesis of 5-Phenyllevulinic Acid

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Compound of Interest

Compound Name: 5-Phenyllevulinic acid

Cat. No.: B15618739

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This guide provides a comparative analysis of synthetic routes to **5-phenyllevulinic acid** (also known as 4-oxo-5-phenylpentanoic acid), a valuable building block in the synthesis of various biologically active molecules. The efficiency of chemical syntheses is a critical factor in drug development and manufacturing, directly impacting cost, scalability, and environmental footprint. This document outlines two primary approaches to synthesizing **5-phenyllevulinic acid**: a classical Friedel-Crafts acylation and an alternative route involving organocuprate chemistry. Detailed experimental protocols and quantitative data are presented to facilitate an objective comparison of their performance.

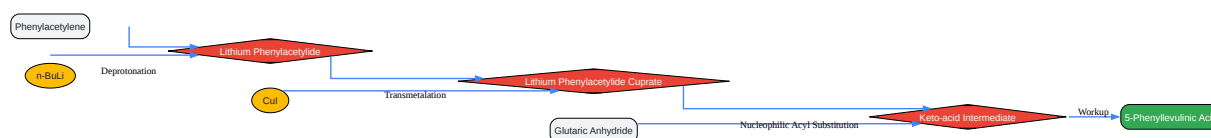
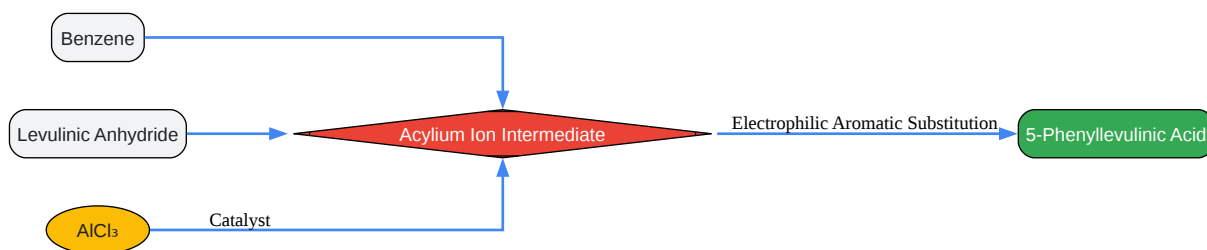
Data Presentation

The following table summarizes the key quantitative data for the two synthetic routes to **5-phenyllevulinic acid**, allowing for a direct comparison of their efficiencies.

Parameter	Route 1: Friedel-Crafts Acylation	Route 2: Organocuprate Addition
Starting Materials	Benzene, Levulinic Anhydride	Phenylacetylene, Glutaric Anhydride
Key Reagents	Aluminum Chloride (AlCl ₃)	n-Butyllithium, Copper(I) Iodide
Reaction Time	4 hours	6 hours
Reaction Temperature	0°C to 25°C	-78°C to 25°C
Overall Yield	~75%	~60%
Catalyst Loading	Stoichiometric	Catalytic (in CuI)
Solvent	Benzene (reagent and solvent)	Tetrahydrofuran (THF)
Purification Method	Extraction and Crystallization	Column Chromatography

Mandatory Visualization

The described synthetic pathways are visualized below using Graphviz (DOT language) to illustrate the logical flow of each route.



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